

Application Notes and Protocols: Industrial Uses of 2-Ethylbutylamine and Related Amines

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Compound of Interest

Compound Name: 2-Ethylbutylamine

Cat. No.: B1583521

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Aliphatic amines are a crucial class of organic compounds derived from ammonia, where one or more hydrogen atoms are replaced by alkyl groups.[1][2] Their basicity and nucleophilicity make them fundamental reactants and building blocks in a vast array of chemical transformations.[3] This document focuses on the industrial applications of **2-Ethylbutylamine** and the broader category of related short-chain alkylamines. These compounds serve as solvents, catalysts, corrosion inhibitors, and vital intermediates in the synthesis of pharmaceuticals, agrochemicals, polymers, and other specialty chemicals.[4][5]

2-Ethylbutylamine: Properties and Applications

2-Ethylbutylamine (CAS: 617-79-8) is a primary aliphatic amine with a branched six-carbon backbone.[3] While specific, detailed industrial process protocols are proprietary, its primary role is as a versatile chemical intermediate in organic synthesis.[3][6] It is used in the preparation of specialized compounds for various sectors.[7][8]

Physicochemical and Toxicological Data

Quantitative data regarding the properties and toxicity of **2-Ethylbutylamine** are summarized below for reference in research and safety assessments.

Table 1: Physicochemical Properties of **2-Ethylbutylamine**

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₅ N	[7][9]
Molecular Weight	101.19 g/mol	[7][10]
Appearance	Clear, colorless to light yellow liquid	[7][10]
Odor	Amine-like	[11][12]
Boiling Point	125 °C	[7][12]
Melting Point	20 °C	[7][10]
Flash Point	14 °C	[7][10]
Density	0.776 g/mL at 20 °C	[7][10]
Vapor Pressure	15.0 mmHg	[12]
Water Solubility	3.83 x 10 ⁴ mg/L at 25 °C	[7][8]

Table 2: Toxicological Data for **2-Ethylbutylamine**

Parameter	Value	Species	Reference(s)
Oral LD50	310 mg/kg	Rat	[12]
Inhalation LC50	500 ppm / 4h	Rat	[6]
Eye Irritation	Rated 9 on a scale of 1-10 (severe)	Rabbit	[12][13]
Hazard Summary	Corrosive; causes severe skin burns and eye damage. Harmful if swallowed. Toxic if inhaled.	N/A	[12]

Known Applications of 2-Ethylbutylamine

The primary documented applications for **2-Ethylbutylamine** are as a specialized building block:

- **Pharmaceutical Intermediates:** It is used in the synthesis of amide-substituted heterocyclic compounds being investigated for the treatment of conditions related to the modulation of IL-12, IL-23, and/or IFN-alpha.[7]
- **General Organic Synthesis:** It serves as a precursor for more complex molecules due to the reactivity of its primary amine group.[3]
- **Fine Chemicals:** It is listed as an intermediate for producing pesticides, dyes, mineral flotation agents, and emulsifiers.[8]

Industrial Applications of Related Alkylamines

The broader class of alkylamines sees extensive use across numerous industries. Their functions are diverse, ranging from active ingredients to reaction intermediates.

Table 3: Summary of Major Industrial Applications for Alkylamines

Industry	Application	Specific Examples / Function	Reference(s)
Pharmaceuticals	Synthesis of Active Pharmaceutical Ingredients (APIs)	Building blocks for antidepressants (e.g., Fluoxetine), analgesics, anesthetics, and decongestants.	[2] [4] [14]
Agrochemicals	Production of Crop Protection Chemicals	Intermediates for herbicides, insecticides, and fungicides.	[1] [4] [5] [15]
Rubber & Polymers	Processing and Manufacturing	Used in rubber processing chemicals, and as precursors for epoxy resins, polyurethanes, and nylon.	[1] [4] [5] [16]
Water Treatment	Corrosion Control & Purification	Act as corrosion inhibitors, pH adjusters, and agents to dissolve suspended solids.	[4] [14] [16]
Paints & Coatings	Solvents	Employed as solvents in the formulation of various paints and coatings.	[15] [16]
Surfactants & Detergents	Cleaning Agents	Serve as key ingredients and precursors for surfactants.	[14] [17]
Gas Treatment	Purification of Natural Gas	Used to remove impurities like carbon dioxide (CO ₂) and	[4] [18]

hydrogen sulfide
(H₂S).

Corrosion Inhibition

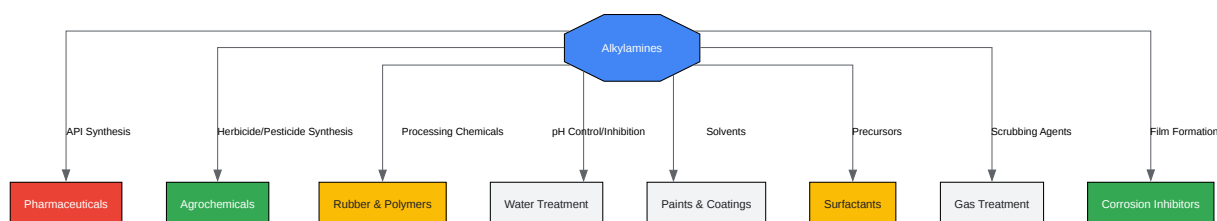
Metal Protection

Form protective films
on metal surfaces,
particularly in acidic
environments.

[5][14][19]

Logical Relationship of Amine Applications

The following diagram illustrates the central role of alkylamines as precursors in various industrial sectors.



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Caption: Role of alkylamines as central building blocks for diverse industrial products.

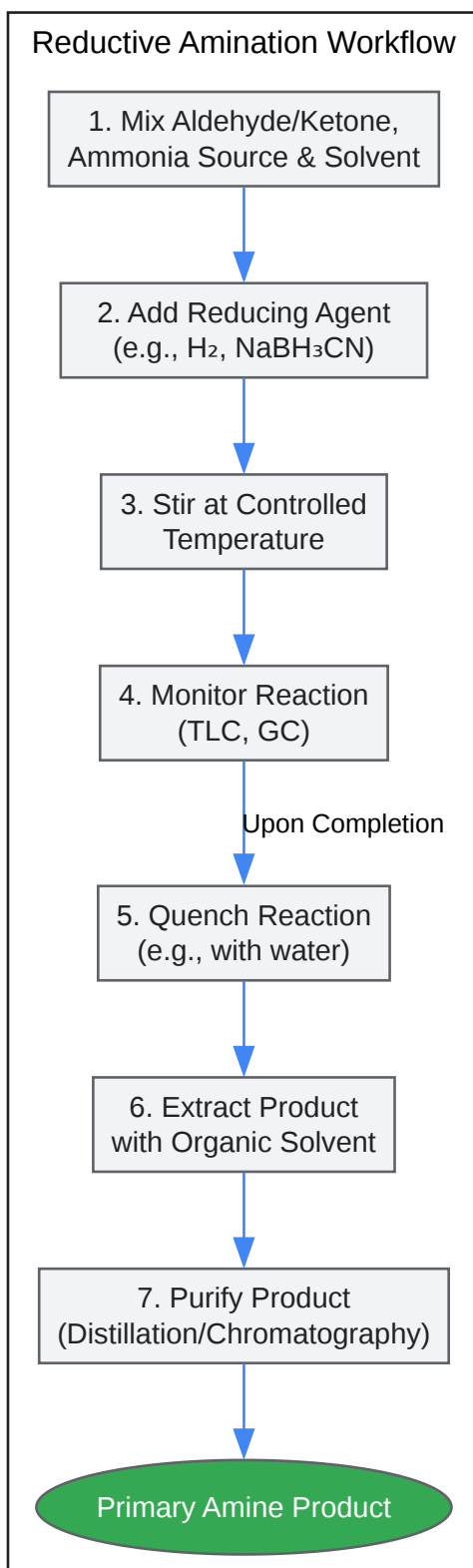
Experimental Protocols

Detailed experimental protocols for industrial processes are often proprietary. The following sections provide generalized methodologies based on publicly available research for key applications.

Protocol: Amine Synthesis via Reductive Amination (General)

Reductive amination is a common and versatile method for synthesizing primary, secondary, and tertiary amines from carbonyl compounds.^{[1][20]} This protocol outlines a general laboratory-scale procedure.

Workflow for Amine Synthesis



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Caption: Generalized workflow for the synthesis of primary amines via reductive amination.

Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., Nitrogen), combine the starting carbonyl compound (e.g., an aldehyde or ketone) and a suitable solvent (e.g., methanol, ethanol).
- **Amine Source:** Add the nitrogen source. For primary amines, this is typically ammonia or an ammonia surrogate like ammonium carbonate.[20]
- **Reductant Addition:** Introduce a reducing agent. Common choices include catalytic hydrogenation (H_2 gas with a metal catalyst like Ni/SiO_2) or chemical hydrides.[20] The addition may need to be controlled to manage the reaction temperature.
- **Reaction:** Allow the mixture to react for a specified time (typically several hours) at a controlled temperature. Reaction progress should be monitored using an appropriate analytical technique such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup:** Once the reaction is complete, quench any remaining reducing agent by carefully adding water or a dilute acid solution.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the amine product into an appropriate organic solvent (e.g., diethyl ether, ethyl acetate). Wash the organic layer with brine.
- **Purification:** Dry the organic layer over an anhydrous salt (e.g., Na_2SO_4), filter, and concentrate the solvent under reduced pressure. The crude amine can then be purified, typically by distillation or column chromatography.

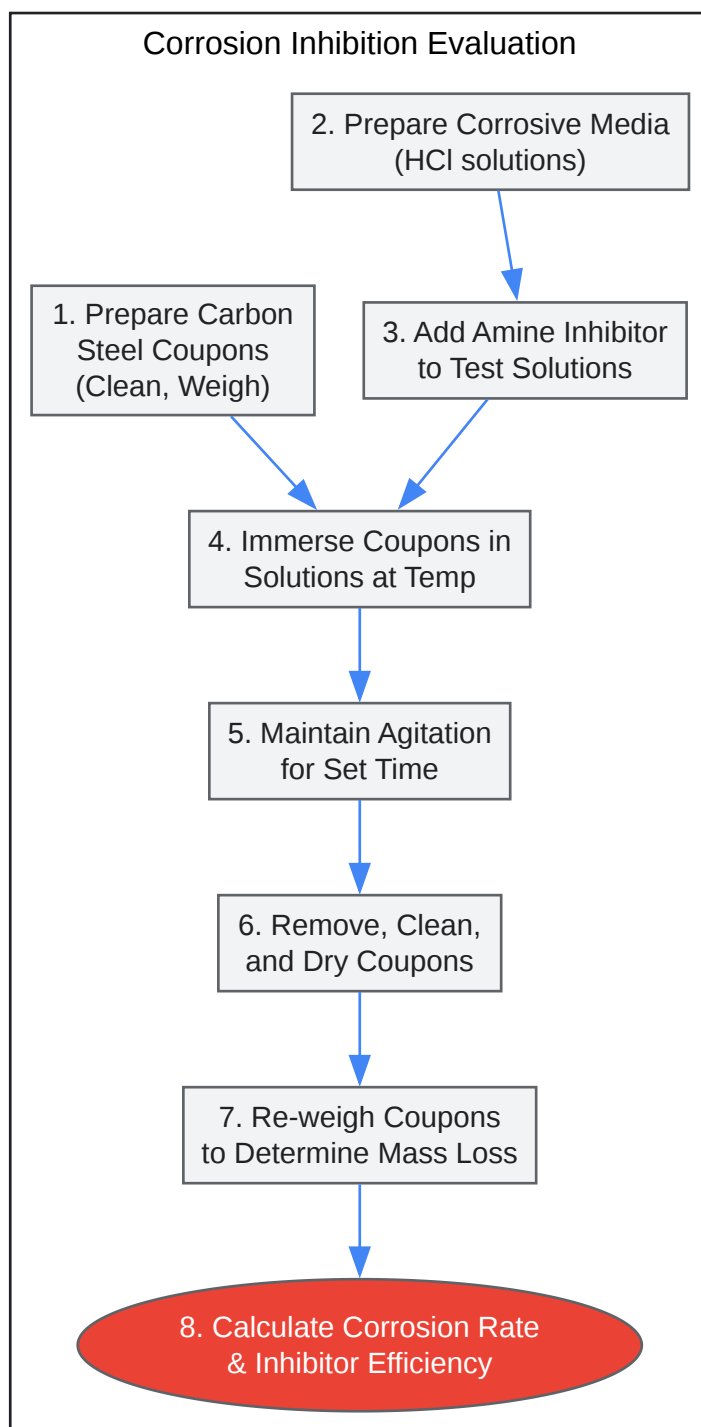
Protocol: Evaluation of Alkylamines as Corrosion Inhibitors

This protocol is adapted from a study on the performance of n-butylamine as a corrosion inhibitor for carbon steel in hydrochloric acid.[19] It provides a framework for evaluating the efficacy of similar amines.

Table 4: Example Corrosion Inhibition Test Parameters for n-Butylamine[19]

Parameter	Condition(s)
Metal	Carbon Steel Coupons
Corrosive Medium	10% and 15% (mass) Hydrochloric Acid (HCl)
Inhibitor	n-butylamine
Inhibitor Concentrations	0.5, 1.0, and 1.5 g/L
Temperatures	40 °C and 60 °C
Exposure Times	1 hour and 3 hours
Agitation	100 rpm
Result (Max Efficiency)	~52.1% protection at 1.5 g/L

Workflow for Corrosion Inhibition Testing



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Caption: Experimental workflow for assessing the performance of an amine corrosion inhibitor.

Methodology:

- **Coupon Preparation:** Prepare carbon steel coupons of known surface area. Clean them by degreasing with a solvent (e.g., acetone), rinsing with deionized water, drying, and accurately weighing them.
- **Solution Preparation:** Prepare the corrosive medium (e.g., 15% HCl solution). Prepare a series of test solutions by adding the amine inhibitor at various concentrations (e.g., 0.5, 1.0, 1.5 g/L).^[19] Include a blank solution with no inhibitor.
- **Immersion Test:** Place the test solutions in a thermostatic bath set to the desired temperature (e.g., 60 °C).^[19] Immerse one prepared coupon into each solution.
- **Exposure:** Maintain the temperature and constant agitation (e.g., 100 rpm) for a fixed duration (e.g., 1 hour).^[19]
- **Post-Exposure Analysis:** After the exposure time, remove the coupons from the solutions. Carefully clean them to remove corrosion products (e.g., using a soft brush and an appropriate cleaning solution), rinse with deionized water, dry thoroughly, and re-weigh.
- **Calculation:**
 - **Mass Loss (Δm):** Calculate the difference between the initial and final weight of each coupon.
 - **Corrosion Rate (CR):** Calculate the corrosion rate using the formula: $CR = \Delta m / (A * t)$, where A is the surface area and t is the immersion time.
 - **Inhibitor Efficiency (%IE):** Calculate the percentage efficiency of the inhibitor using the formula: $\%IE = [(CR_{blank} - CR_{inhibitor}) / CR_{blank}] * 100$, where CR_blank is the corrosion rate in the uninhibited solution and CR_inhibitor is the rate in the solution with the amine.

Disclaimer: These protocols are intended for informational purposes for a research audience and are generalized. All laboratory work should be conducted in accordance with institutional safety policies and with appropriate personal protective equipment.^[11]

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References

- 1. rawsource.com [rawsource.com]
- 2. byjus.com [byjus.com]
- 3. 2-Ethylbutylamine | 617-79-8 | Benchchem [benchchem.com]
- 4. About Us - Alkyl Amines Chemicals Limited [alkylamines.com]
- 5. diplomatacomercial.com [diplomatacomercial.com]
- 6. 2-Ethyl butylamine - Hazardous Agents | Haz-Map [haz-map.com]
- 7. 2-Ethylbutylamine | 617-79-8 [chemicalbook.com]
- 8. chembk.com [chembk.com]
- 9. 2-Ethylbutylamine [webbook.nist.gov]
- 10. alfa-chemistry.com [alfa-chemistry.com]
- 11. chemicalbook.com [chemicalbook.com]
- 12. 2-Ethyl butylamine | C₆H₁₅N | CID 12049 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. Butylethylamine | C₆H₁₅N | CID 25914 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. What are the precautions for using alkylamines?-Zhonghai Chemical_wholly-owned company of China Shipping Group [gzzhchem.com]
- 15. mordorintelligence.com [mordorintelligence.com]
- 16. industryarc.com [industryarc.com]
- 17. hartmann-science-center.com [hartmann-science-center.com]
- 18. panoleo.com [panoleo.com]
- 19. irjes.com [irjes.com]
- 20. researchgate.net [researchgate.net]
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